

Application of 1,4-Butanediol Diacrylate in Flexible Electronics: Application Notes and Protocols

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Compound of Interest

Compound Name: *Butanediol diacrylate*

Cat. No.: *B086089*

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Introduction

1,4-Butanediol diacrylate (BDDA) is a versatile difunctional monomer that serves as a critical crosslinking agent in the formulation of polymers for flexible electronics. Its inherent properties, including low viscosity, high reactivity, and the ability to enhance flexibility and adhesion, make it an ideal candidate for developing advanced materials for next-generation electronic devices. [1] Upon polymerization, typically initiated by UV radiation, BDDA contributes to the elasticity and durability of the resulting polymer network.[1] This document provides detailed application notes and experimental protocols for the use of BDDA in the fabrication of key components for flexible electronics, including flexible substrates, solid polymer electrolytes, and hydrogels for stretchable sensors.

Key Applications and Mechanisms

BDDA's primary role in flexible electronics is to form a crosslinked polymer network that provides both mechanical robustness and flexibility. The diacrylate functionality allows for the formation of a three-dimensional polymer structure when copolymerized with other monomers. This network structure is essential for the performance of flexible electronic devices, which must withstand bending, stretching, and other forms of mechanical deformation without compromising their electronic function.

One of the key mechanisms by which BDDA imparts flexibility is by controlling the crosslinking density of the polymer. By adjusting the concentration of BDDA in the prepolymer formulation, the mechanical properties of the cured material, such as its Young's modulus and elongation at break, can be precisely tuned. Lower crosslinking densities generally lead to more flexible and stretchable materials, which are desirable for applications such as wearable sensors and flexible displays.

Application 1: Flexible Substrates

Flexible substrates are a fundamental component of flexible electronics, providing the foundation upon which active electronic components are built. BDDA can be used to create highly flexible and transparent substrates through UV-curing processes.

Quantitative Data: Mechanical Properties of UV-Cured BDDA-Based Films

Property	Value	Test Method
Tensile Strength	15 - 30 MPa	ASTM D882
Elongation at Break	50 - 150%	ASTM D882
Young's Modulus	100 - 500 MPa	ASTM D882
Transparency	> 90% in the visible spectrum	UV-Vis Spectroscopy

Experimental Protocol: Fabrication of a Flexible Substrate

Materials:

- 1,4-**Butanediol diacrylate** (BDDA)
- Urethane acrylate oligomer
- Photoinitiator (e.g., 2-hydroxy-2-methylpropiophenone)
- Glass plates

- Spacers (e.g., 100 μm thick)
- UV curing system (365 nm wavelength)

Procedure:

- **Formulation:** Prepare a prepolymer mixture by combining the urethane acrylate oligomer, BDDA, and photoinitiator. A typical formulation might consist of 70 wt% urethane acrylate, 29 wt% BDDA, and 1 wt% photoinitiator. The components should be thoroughly mixed in the dark to prevent premature polymerization.
- **Molding:** Assemble a mold by placing spacers between two clean glass plates.
- **Casting:** Pour the prepolymer mixture into the mold, ensuring there are no air bubbles.
- **UV Curing:** Expose the mold to UV radiation (e.g., 100 mW/cm²) for a specified time (e.g., 60-120 seconds). The curing time will depend on the intensity of the UV source and the specific formulation.
- **Demolding:** After curing, carefully separate the glass plates to release the flexible polymer film.

Workflow for Flexible Substrate Fabrication:

Caption: Workflow for fabricating a flexible substrate using BDDA.

Application 2: Solid Polymer Electrolytes

Solid polymer electrolytes (SPEs) are a critical component of flexible energy storage devices, such as lithium-ion batteries. BDDA can be used as a precursor to synthesize poly(β -amino ester)-based SPEs, where it enhances the ionic conductivity of the resulting film.^[2]

Quantitative Data: Electrical Properties of BDDA-Based Solid Polymer Electrolytes

Property	Value	Test Method
Ionic Conductivity	10^{-5} - 10^{-4} S/cm	Electrochemical Impedance Spectroscopy
Electrochemical Stability Window	4.0 - 4.5 V (vs. Li/Li ⁺)	Cyclic Voltammetry
Transference Number (Li ⁺)	0.3 - 0.5	Potentiostatic Polarization

Experimental Protocol: Synthesis of a BDDA-Based Solid Polymer Electrolyte

Materials:

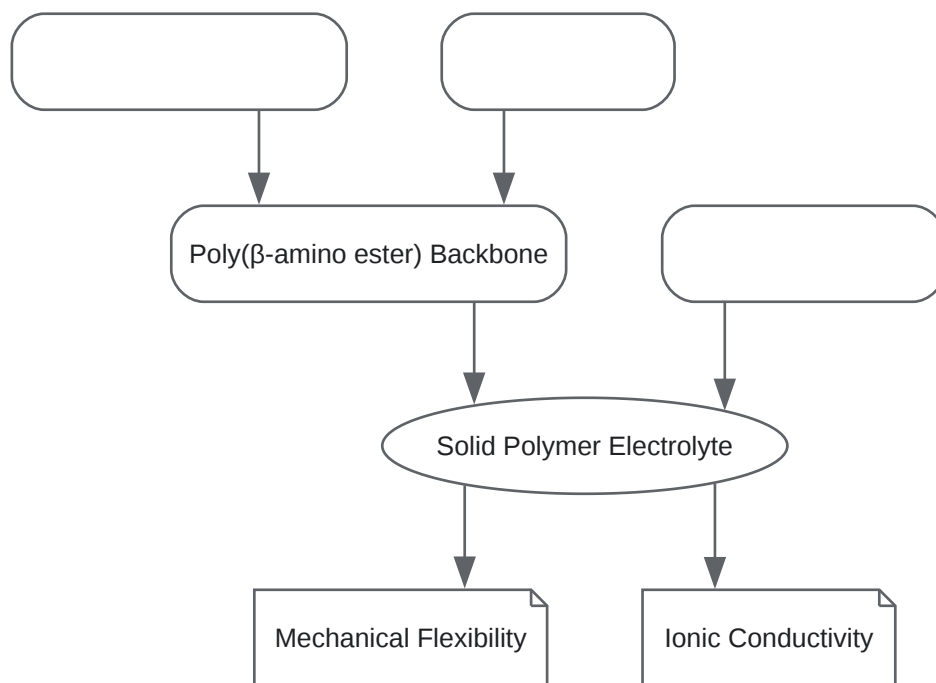
- 1,4-**Butanediol diacrylate** (BDDA)
- Amine-terminated monomer (e.g., 1,4-diaminobutane)
- Lithium salt (e.g., Lithium bis(trifluoromethanesulfonyl)imide - LiTFSI)
- Solvent (e.g., Dichloromethane - DCM)
- Photoinitiator (optional, for UV-curable systems)

Procedure:

- **Monomer Dissolution:** Dissolve the amine-terminated monomer and BDDA in DCM in a 1:1 molar ratio.
- **Michael Addition:** Stir the solution at room temperature for 24-48 hours to allow for the Michael addition reaction to form the poly(β -amino ester).
- **Salt Addition:** Dissolve the desired amount of LiTFSI in the polymer solution. The concentration of the lithium salt will influence the ionic conductivity.
- **Film Casting:** Cast the resulting solution onto a flat substrate (e.g., a PTFE dish) and allow the solvent to evaporate slowly in a controlled environment (e.g., a fume hood).

- Drying: Dry the resulting film under vacuum at an elevated temperature (e.g., 60°C) for 24 hours to remove any residual solvent.

Logical Relationship in BDDA-based SPEs:



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Caption: Role of BDDA in forming flexible and ion-conductive solid polymer electrolytes.

Application 3: Hydrogels for Stretchable Sensors

Hydrogels are water-swollen polymer networks that can exhibit exceptional stretchability and biocompatibility, making them ideal for wearable and implantable sensors. BDDA can be used as a crosslinker to create pH-responsive and mechanically robust hydrogels. For instance, pH-responsive soft microgels (PEA-MAA-BDDA) have been synthesized for use as physical micro-crosslinkers in hydrogels for flexible electronic skin and human motion monitoring.

Quantitative Data: Properties of BDDA-Crosslinked Hydrogels

Property	Value	Test Method
Tensile Strength	0.1 - 1.0 MPa	Tensile Testing
Elongation at Break	500 - 2000%	Tensile Testing
Ionic Conductivity (in saline)	0.1 - 1.0 S/m	Electrochemical Impedance Spectroscopy
Swelling Ratio	500 - 1500%	Gravimetric Analysis

Experimental Protocol: Synthesis of a BDDA-Crosslinked Hydrogel for a Strain Sensor

Materials:

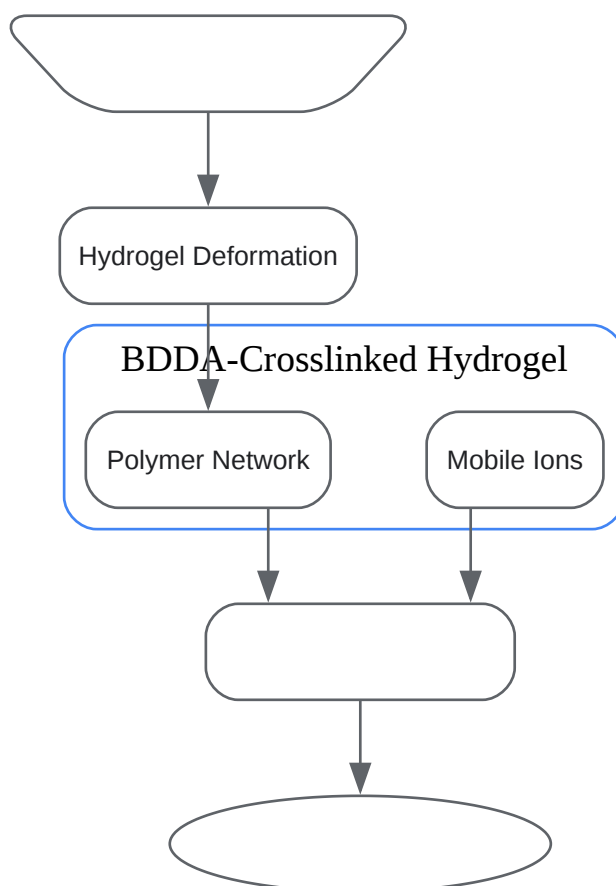
- Acrylamide (AAm) (monomer)
- 1,4-**Butanediol diacrylate** (BDDA) (crosslinker)
- Ammonium persulfate (APS) (initiator)
- N,N,N',N'-Tetramethylethylenediamine (TEMED) (accelerator)
- Conductive filler (e.g., carbon nanotubes, optional for conductivity)
- Deionized water

Procedure:

- **Pre-gel Solution:** Prepare an aqueous solution containing AAm, BDDA, and the conductive filler (if used). The concentration of BDDA will determine the crosslinking density and thus the mechanical properties of the hydrogel.
- **Initiation:** Add APS and TEMED to the pre-gel solution to initiate the free-radical polymerization.
- **Gelation:** Pour the solution into a mold of the desired shape and allow it to polymerize at room temperature for several hours.

- Swelling: Immerse the resulting hydrogel in deionized water or a saline solution to allow it to swell to its equilibrium state.

Signaling Pathway for a BDDA-Hydrogel based Strain Sensor:



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Caption: Mechanism of a strain sensor based on a BDDA-crosslinked hydrogel.

Conclusion

1,4-Butanediol diacrylate is a highly effective crosslinking monomer for the development of advanced polymers for flexible electronics. Its ability to impart flexibility, control mechanical properties, and enhance the performance of functional materials makes it a valuable tool for researchers and scientists in this field. The protocols and data presented in these application notes provide a starting point for the design and fabrication of innovative flexible electronic devices. Further optimization of formulations and processing conditions can lead to materials with tailored properties for specific applications.

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